4-azidobenzaldehyde in bioconjugation protocols

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

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Chemical Profile of 4-Azidobenzaldehyde

The table below summarizes the key identifiers and physicochemical properties of **4-azidobenzaldehyde** as reported in the literature [1] [2] [3].

Property	Description
CAS Number	24173-36-2 [1] [2] [3]
Molecular Formula	$C_7H_5N_3O$ [2] [3]
Molecular Weight	147.13 g/mol [2] [3]
Other Names	*p*-Azidobenzaldehyde [1] [2] [3]
Appearance	Light yellow to yellow oil [3]
Reactive Groups	Aldehyde, Azide [2]
Storage	For short-term at room temperature; long-term at 2-6°C [3]

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Synthetic Applications in Heterocycle Formation

While direct bioconjugation protocols are not detailed in the search results, **4-azidobenzaldehyde** and its isomer 2-azidobenzaldehyde are versatile building blocks in organic synthesis, particularly for creating complex heterocyclic scaffolds with biological relevance [4] [5]. Its value lies in the orthogonal reactivity of its aldehyde and azide functional groups.

One powerful application is in sequential multicomponent reactions followed by intramolecular cyclization. The following diagram illustrates a general workflow for constructing complex fused-ring systems, such as triazolobenzodiazepines, using azidobenzaldehydes [4].

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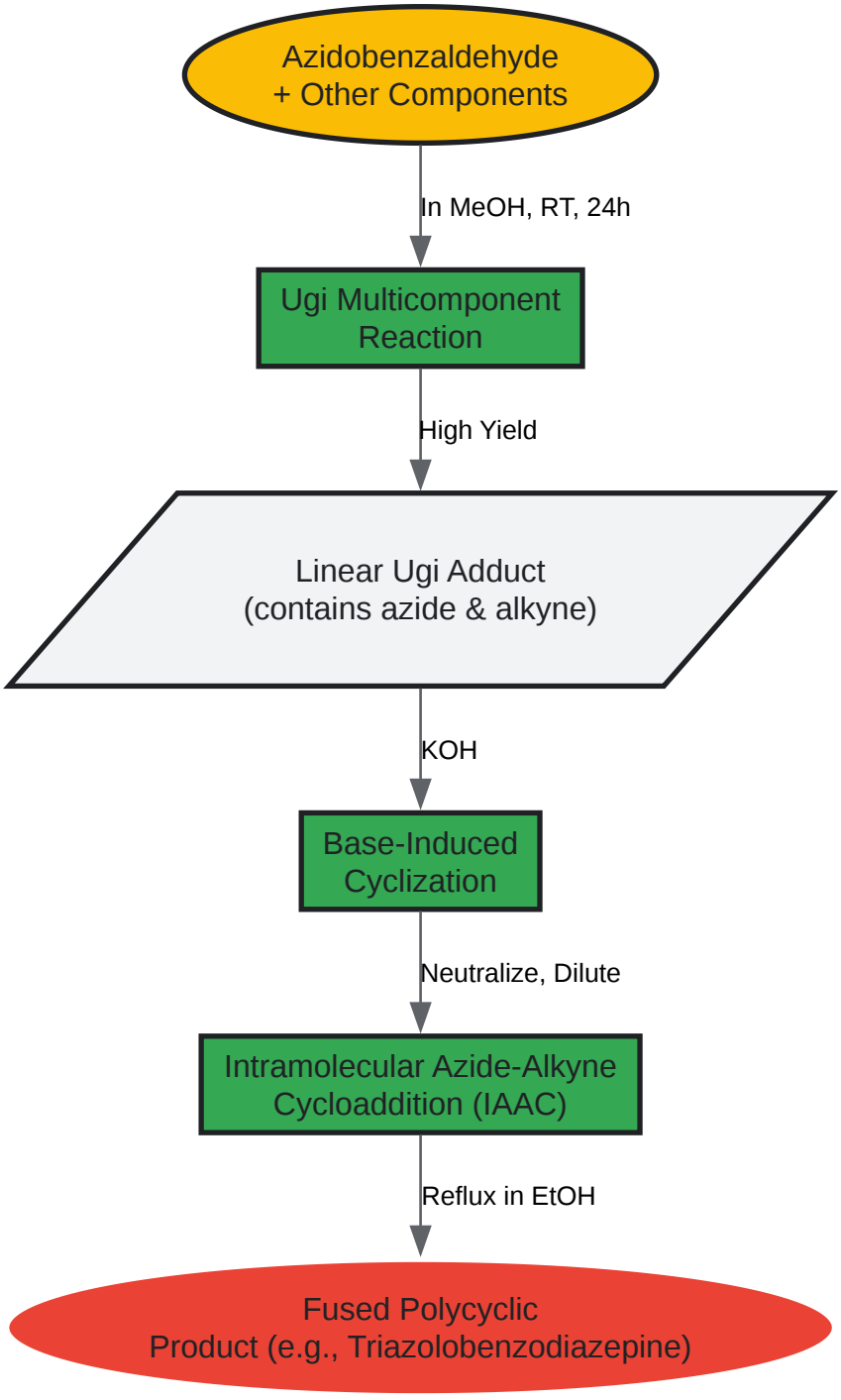

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The workflow above outlines a proven strategy for generating drug-like molecules. The key steps are [4]:

- **Ugi Multicomponent Reaction**: This one-pot reaction combines an azidobenzaldehyde, an amine (like propargylamine), a carboxylic acid, and an isocyanide to create a linear adduct (**5a**) containing multiple functional groups (azide, alkyne) in a single step. This adduct is obtained in high yield (e.g., 96%).

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- **Base-Induced Cyclization**: Treating the Ugi adduct with a base like KOH initiates a ring closure to form a central heterocyclic core, such as a diketopiperazine (product **6**), with yields around 51%.
- **Intramolecular Azide-Alkyne Cycloaddition (IAAC)**: The azide and alkyne groups within the same molecule undergo a cycloaddition upon heating, forming a 1,2,3-triazole ring and fusing another ring system (product **7a**). This step is efficient, with reported yields of 81%.

This methodology demonstrates the utility of **4-azidobenzaldehyde** for building complex, polycyclic structures that are highly relevant in medicinal chemistry.

Detailed Experimental Protocol

The following table outlines a specific procedure for the synthesis of a diketopiperazine-fused triazolobenzodiazepine, adapted from a research publication [4].

Step	Parameter	Description

| **1. Ugi Reaction** | **Reagents** | *o*-Azidobenzaldehyde (1a), propargylamine (2a), 2-chloroacetic acid (3a), benzyl isocyanide (4a) | | | **Solvent** | Methanol (MeOH) | | | **Conditions** | Reaction in presence of 4 Å molecular sieves (4 Å MS) for 24 hours at room temperature. | | | **Outcome** | Ugi adduct **5a** is obtained in 96% yield, often precipitating directly for easy isolation. | | **2. Base-Induced Cyclization** | **Reagent** | Potassium hydroxide (KOH) | | | **Outcome** | Formation of diketopiperazine-fused intermediate **6** in 51% yield. | | **3. IAAC Reaction** | **Solvent** | Ethanol (EtOH) | | | **Conditions** | Reflux. | | | **Outcome** | Final triazolobenzodiazepine **7a** is obtained in 81% yield. |

Potential Bioconjugation and Research Applications

While the searched articles focus on small-molecule synthesis, they point to the broader potential of **4-azidobenzaldehyde**:

- **Bioorthogonal Chemistry**: The azide group can participate in "click" reactions with strained alkynes or other partners, making it useful for labeling biomolecules without interfering with native biological processes [3].
- **Photoaffinity Labeling**: The azide group can be photolyzed to generate a reactive nitrene intermediate, which can insert into C-H bonds. This allows it to act as a probe for identifying biological

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target proteins and binding sites [2] [3].
- **Fluorogenic Probes**: It can serve as a precursor for creating fluorescent labels used in biochemical assays [3].

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